

Application Note: Quantification of Fipronil using Isotope Dilution Mass Spectrometry

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Compound of Interest

Compound Name: *Fipronil-13C6*

Cat. No.: *B15576721*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed protocol for the quantification of the insecticide fipronil in various matrices using isotope dilution mass spectrometry (IDMS). Fipronil, a broad-spectrum phenylpyrazole insecticide, is widely used in agriculture and veterinary medicine. Its potential for environmental contamination and presence in the food chain necessitates sensitive and accurate analytical methods for its quantification. Isotope dilution mass spectrometry, a robust analytical technique, minimizes variations in sample preparation and matrix effects, ensuring high accuracy and precision. This protocol details the sample preparation using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method, followed by analysis using Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS). The use of a stable isotopically labeled internal standard, Fipronil- $^{13}\text{C}_6$, allows for reliable and accurate quantification.

Introduction

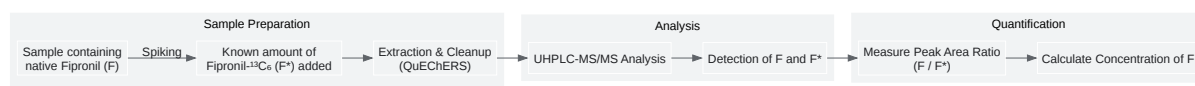
Fipronil is an insecticide that effectively controls a wide range of pests. However, its persistence in the environment and potential toxicity to non-target organisms have raised

concerns. Regulatory bodies worldwide have set maximum residue limits (MRLs) for fipronil in various commodities. Accurate and precise measurement of fipronil residues is crucial for monitoring compliance with these regulations and ensuring food safety.

Isotope dilution mass spectrometry is the gold standard for quantitative analysis. It involves the addition of a known amount of an isotopically labeled version of the analyte (in this case, Fipronil- $^{13}\text{C}_6$) to the sample at the beginning of the analytical process. The labeled compound acts as an internal standard that behaves identically to the native analyte throughout extraction, cleanup, and analysis. By measuring the ratio of the native analyte to the labeled internal standard, accurate quantification can be achieved, compensating for any losses during sample processing and variations in instrument response.

Principle of Isotope Dilution Mass Spectrometry

Isotope Dilution Mass Spectrometry (IDMS) is a method of determining the concentration of a substance in a sample by adding a known amount of an isotopically enriched form of that substance to the sample. The mass spectrometer is used to measure the ratio of the naturally occurring isotope to the enriched isotope. From this ratio, the initial concentration of the substance in the sample can be calculated. The key advantage of this technique is its ability to provide highly accurate and precise results by correcting for sample preparation losses and matrix-induced signal suppression or enhancement.



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Principle of Isotope Dilution Mass Spectrometry for Fipronil Quantification.

Experimental Protocols

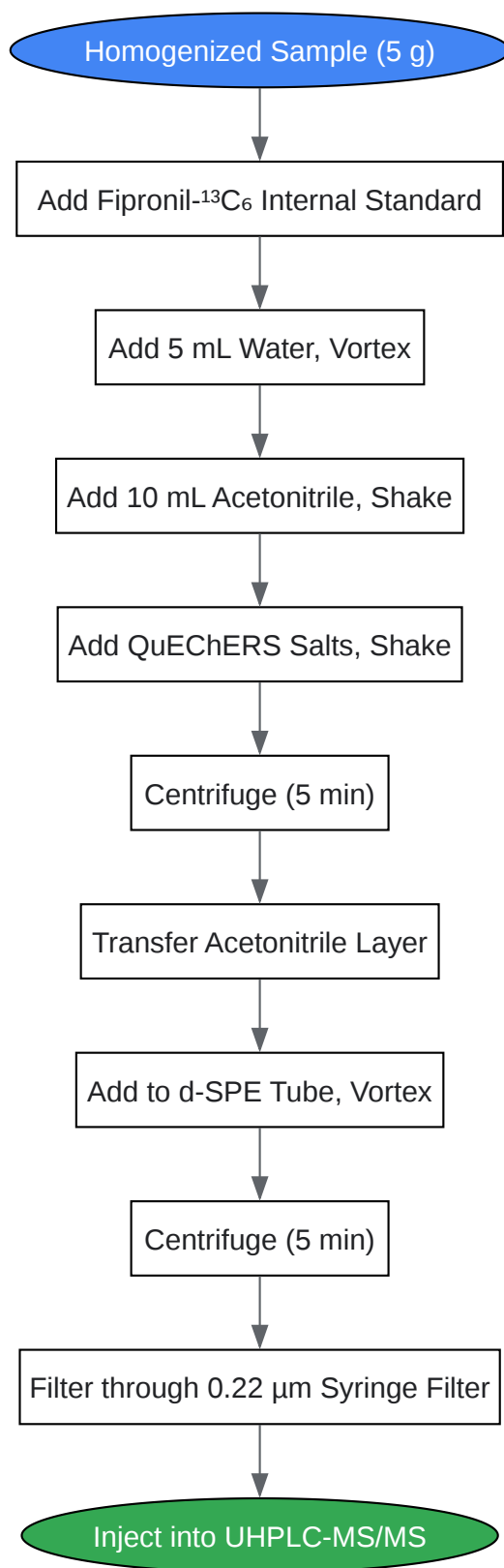
Reagents and Materials

- Fipronil analytical standard ($\geq 98\%$ purity)
- Fipronil- $^{13}\text{C}_6$ internal standard ($\geq 99\%$ isotopic purity)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate)
- Dispersive SPE (d-SPE) cleanup tubes (e.g., containing PSA, C18, and MgSO_4)
- 0.22 μm syringe filters

Standard Solution Preparation

- **Primary Stock Solutions (1 mg/mL):** Accurately weigh and dissolve fipronil and Fipronil- $^{13}\text{C}_6$ in methanol to prepare individual primary stock solutions of 1 mg/mL. Store at -20°C .
- **Intermediate Stock Solutions (10 $\mu\text{g/mL}$):** Prepare intermediate stock solutions by diluting the primary stock solutions with acetonitrile.
- **Working Standard Solutions:** Prepare a series of calibration standards by serially diluting the intermediate stock solution of fipronil with acetonitrile. Spike each calibration standard with the Fipronil- $^{13}\text{C}_6$ intermediate stock solution to a final concentration of 50 ng/mL.

Sample Preparation (QuEChERS)



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QuEChERS Sample Preparation Workflow.

- Weigh 5 g of the homogenized sample into a 50 mL centrifuge tube.
- Add a known amount of Fipronil-¹³C₆ internal standard solution.
- Add 5 mL of water and vortex for 1 minute.
- Add 10 mL of acetonitrile and shake vigorously for 1 minute.
- Add the QuEChERS extraction salt packet, shake vigorously for 1 minute.
- Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes.
- Transfer the upper acetonitrile layer to a d-SPE cleanup tube.
- Vortex for 30 seconds and centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for UHPLC-MS/MS analysis.

UHPLC-MS/MS Analysis

Instrumentation: A UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source is recommended.

Table 1: UHPLC Parameters

Parameter	Value
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% Formic Acid and 5 mM Ammonium Formate
Mobile Phase B	Methanol with 0.1% Formic Acid
Flow Rate	0.3 mL/min
Injection Volume	5 μ L
Column Temperature	40°C
Gradient	0-1 min (30% B), 1-5 min (30-95% B), 5-7 min (95% B), 7.1-10 min (30% B)

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	3.0 kV
Source Temperature	150°C
Desolvation Temperature	400°C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr
Collision Gas	Argon

Table 3: Multiple Reaction Monitoring (MRM) Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Fipronil (Quantifier)	435.0	330.0	34	16
Fipronil (Qualifier)	435.0	250.0	34	28
Fipronil- ¹³ C ₆ (Internal Standard)	441.0	336.0	34	16

Data Presentation and Analysis

Calibration Curve

A calibration curve is constructed by plotting the peak area ratio of fipronil to Fipronil-¹³C₆ against the concentration of fipronil in the working standard solutions. A linear regression analysis is performed to determine the equation of the line and the correlation coefficient (r²). A correlation coefficient of >0.99 is typically considered acceptable.

Quantification

The concentration of fipronil in the samples is calculated using the following equation:

$$\text{Concentration of Fipronil} = (\text{Area_Fipronil} / \text{Area_Fipronil-}^{13}\text{C}_6 - \text{Intercept}) / \text{Slope}$$

Where:

- Area_Fipronil is the peak area of the native fipronil.
- Area_Fipronil-¹³C₆ is the peak area of the Fipronil-¹³C₆ internal standard.
- Intercept and Slope are obtained from the linear regression of the calibration curve.

Method Validation

The analytical method should be validated according to established guidelines (e.g., SANTE/11312/2021). The validation should assess linearity, limit of detection (LOD), limit of quantification (LOQ), accuracy (recovery), and precision (repeatability and reproducibility).

Table 4: Typical Method Performance Data

Parameter	Typical Value
Linearity (r^2)	> 0.995
LOD	0.1 µg/kg
LOQ	0.5 µg/kg
Recovery	85-110%
Repeatability (RSDr)	< 15%
Reproducibility (RSDR)	< 20%

Conclusion

This application note provides a comprehensive and robust protocol for the quantification of fipronil in various matrices using isotope dilution mass spectrometry. The use of a stable isotopically labeled internal standard, Fipronil- $^{13}\text{C}_6$, coupled with a modified QuEChERS sample preparation method and UHPLC-MS/MS analysis, ensures high accuracy, precision, and reliability of the results. This method is suitable for routine monitoring of fipronil residues in food and environmental samples, aiding in regulatory compliance and risk assessment.

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